

Technical Support Center: I-OMe-Tyrphostin AG 538

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Compound of Interest

Compound Name: I-OMe-Tyrphostin AG 538

Cat. No.: B1234568

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **I-OMe-Tyrphostin AG 538**.

Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving **I-OMe-Tyrphostin AG 538** in DMSO. What could be the issue?

A1: Difficulty in dissolving **I-OMe-Tyrphostin AG 538** in DMSO can arise from several factors. The most common issues include reaching the solubility limit, the quality of the DMSO used, and the dissolution technique. According to multiple suppliers, **I-OMe-Tyrphostin AG 538** has a solubility of up to 50 mg/mL in DMSO; however, achieving this concentration may require specific techniques such as ultrasonication[1][2][3][4][5][6]. It is also crucial to use anhydrous (dry) DMSO, as absorbed moisture can significantly reduce the solubility of many compounds[3][7][8][9].

Q2: What is the recommended solvent and concentration for preparing stock solutions of **I-OMe-Tyrphostin AG 538**?

A2: The recommended solvent for preparing stock solutions of **I-OMe-Tyrphostin AG 538** is Dimethyl Sulfoxide (DMSO)[1][10]. The reported solubility is generally up to 50 mg/mL[1][2][3][4][5][6]. For practical purposes, preparing a stock solution at a concentration at or below this limit is advisable.

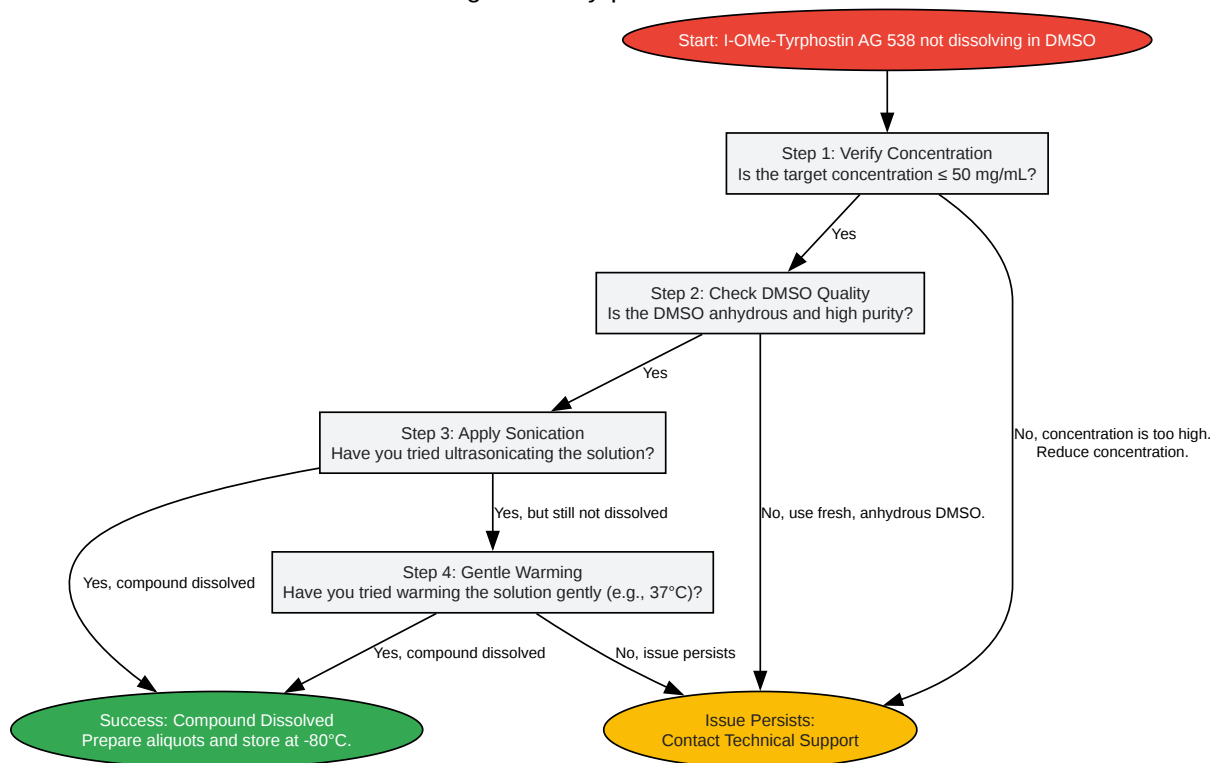
Q3: Are there any specific handling or storage instructions for **I-OMe-Tyrphostin AG 538** and its solutions?

A3: **I-OMe-Tyrphostin AG 538** solid should be stored at -20°C[1][4]. Once dissolved in DMSO, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month)[3][5].

Troubleshooting Guide: Dissolving I-OMe-Tyrphostin AG 538 in DMSO

If you are experiencing issues with dissolving **I-OMe-Tyrphostin AG 538** in DMSO, please follow the steps outlined in the workflow below.

Troubleshooting I-OMe-Tyrphostin AG 538 Dissolution



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Caption: Troubleshooting workflow for dissolving **I-OMe-Tyrphostin AG 538** in DMSO.

Quantitative Data Summary

The solubility of **I-OMe-Tyrphostin AG 538** in DMSO has been reported by various suppliers. The table below summarizes this information.

Supplier/Source	Reported Solubility in DMSO	Notes
Sigma-Aldrich	50 mg/mL[1]	
Cayman Chemical	≥10 mg/mL[10]	
AbMole	50 mg/mL[2]	Requires ultrasonic assistance.
MedChemExpress	50 mg/mL (114.37 mM)[3][5]	Requires ultrasonic assistance. Advises using newly opened DMSO due to its hygroscopic nature.
MOLNOVA	50 mg/mL (114.37 mM)[4][6]	Requires ultrasonic assistance.

Experimental Protocol: Preparation of a 50 mg/mL I-OMe-Tyrphostin AG 538 Stock Solution in DMSO

This protocol provides a detailed methodology for preparing a concentrated stock solution of I-OMe-Tyrphostin AG 538.

Materials:

- I-OMe-Tyrphostin AG 538 solid
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom microcentrifuge tubes
- Calibrated micropipettes with sterile, low-retention tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

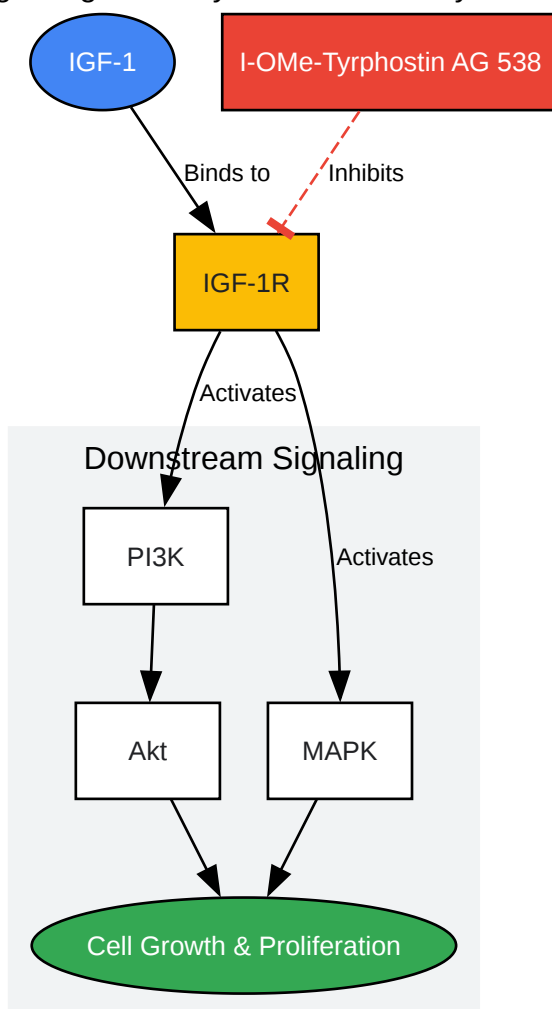
- Preparation:
 - Bring the vial of **I-OMe-Tyrphostin AG 538** and the anhydrous DMSO to room temperature before opening to prevent condensation.
 - Work in a clean, dry environment, such as a laminar flow hood, to minimize contamination and moisture exposure.
- Weighing the Compound:
 - Accurately weigh the desired amount of **I-OMe-Tyrphostin AG 538** into a pre-weighed, sterile microcentrifuge tube. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of the compound.
- Adding the Solvent:
 - Carefully add the calculated volume of anhydrous DMSO to the tube containing the **I-OMe-Tyrphostin AG 538** powder. For a 50 mg/mL solution, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the tube and vortex the mixture for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath. Sonicate in short bursts of 5-10 minutes, allowing the solution to cool to room temperature between bursts to prevent degradation.
 - Visually inspect the solution against a light source to ensure that no solid particles remain.
- Aliquoting and Storage:
 - Once the **I-OMe-Tyrphostin AG 538** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.

- For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is sufficient[3][5]. Avoid repeated freeze-thaw cycles.

Signaling Pathway

I-OMe-Tyrphostin AG 538 is an inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) tyrosine kinase. The simplified signaling pathway affected by this inhibitor is depicted below.

Simplified IGF-1R Signaling Pathway and Inhibition by I-OMe-Tyrphostin AG 538



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Caption: Inhibition of the IGF-1R signaling pathway by **I-OMe-Tyrphostin AG 538**.

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